

Navigating the Chemical Maze: A Comparative Guide to QSAR Modeling of Thiophene Derivatives

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-(Pyrazin-2-yl)thiophene-2-carbaldehyde

Cat. No.: B8489727

[Get Quote](#)

In the landscape of modern drug discovery, the journey from a promising chemical entity to a clinically approved therapeutic is fraught with complexity and high attrition rates. Among the vast chemical scaffolds explored, thiophene and its derivatives have consistently emerged as a privileged structure, underpinning a multitude of pharmacologically active agents with applications ranging from anticancer and antimicrobial to anti-inflammatory therapies.^{[1][2]} The inherent versatility of the thiophene ring, an aromatic five-membered heterocycle containing a sulfur atom, allows for diverse substitutions, leading to a vast chemical space with a wide spectrum of biological activities. However, navigating this expansive chemical space to identify the most promising candidates necessitates a rational and predictive approach. This is where Quantitative Structure-Activity Relationship (QSAR) modeling comes to the forefront, offering a powerful computational lens to decipher the intricate link between the molecular structure of thiophene derivatives and their biological effects.

This comprehensive guide, intended for researchers, scientists, and drug development professionals, provides an in-depth comparison of various QSAR modeling approaches applied to thiophene derivatives. Moving beyond a mere recitation of methodologies, we will delve into the causality behind experimental choices, the nuances of model validation, and the practical interpretation of the generated models. Our objective is to equip you with the critical insights and practical knowledge to effectively leverage QSAR in your own thiophene-focused drug discovery endeavors.

The Rationale for QSAR in Thiophene Drug Discovery

The core principle of QSAR lies in the hypothesis that the biological activity of a compound is a function of its molecular structure.^[3] By quantifying structural features through molecular descriptors, we can establish mathematical models that predict the activity of new, untested compounds. For thiophene derivatives, this approach is particularly valuable for several reasons:

- **Vast Chemical Space:** The thiophene scaffold can be functionalized at multiple positions, leading to an astronomical number of potential derivatives. QSAR allows for the virtual screening of these extensive libraries, prioritizing the synthesis and biological evaluation of the most promising candidates, thereby saving significant time and resources.
- **Mechanism of Action Insights:** Well-constructed QSAR models can provide valuable insights into the key structural features that govern a specific biological activity. This information can elucidate the mechanism of action and guide the rational design of more potent and selective analogs.
- **Optimization of Lead Compounds:** Once a lead thiophene derivative is identified, QSAR can be employed to systematically explore modifications that enhance its activity, improve its pharmacokinetic profile (ADMET - Absorption, Distribution, Metabolism, Excretion, and Toxicity), and minimize off-target effects.

A Comparative Analysis of QSAR Modeling Techniques for Thiophene Derivatives

The field of QSAR encompasses a spectrum of methodologies, each with its own strengths and limitations. Here, we compare the most commonly employed techniques in the context of thiophene derivative research: 2D-QSAR and 3D-QSAR.

2D-QSAR: Unraveling the Relationship in Two Dimensions

2D-QSAR models establish a correlation between biological activity and molecular descriptors derived from the 2D representation of a molecule. These descriptors can be broadly categorized as:

- **Physicochemical Descriptors:** These quantify properties like lipophilicity (logP), molar refractivity (MR), and electronic effects (Hammett constants).[\[4\]](#)[\[5\]](#)
- **Topological Descriptors:** These are numerical values that describe the atomic connectivity within a molecule, such as connectivity indices and shape indices.[\[4\]](#)[\[5\]](#)
- **Constitutional Descriptors:** These provide basic information about the molecule, including molecular weight and atom counts.[\[6\]](#)

The primary statistical methods used to build 2D-QSAR models are Multiple Linear Regression (MLR) and Partial Least Squares (PLS).

- **Multiple Linear Regression (MLR):** MLR is a straightforward method that assumes a linear relationship between the descriptors and the biological activity. While easy to interpret, MLR can be susceptible to issues of multicollinearity, where descriptors are highly correlated with each other.[\[7\]](#)[\[8\]](#)
- **Partial Least Squares (PLS):** PLS is a more robust technique that can handle a larger number of descriptors and is less sensitive to multicollinearity. It works by creating latent variables that capture the maximum covariance

between the descriptors and the activity.^{[7][9]}

Experimental Protocol: A Step-by-Step 2D-QSAR Workflow

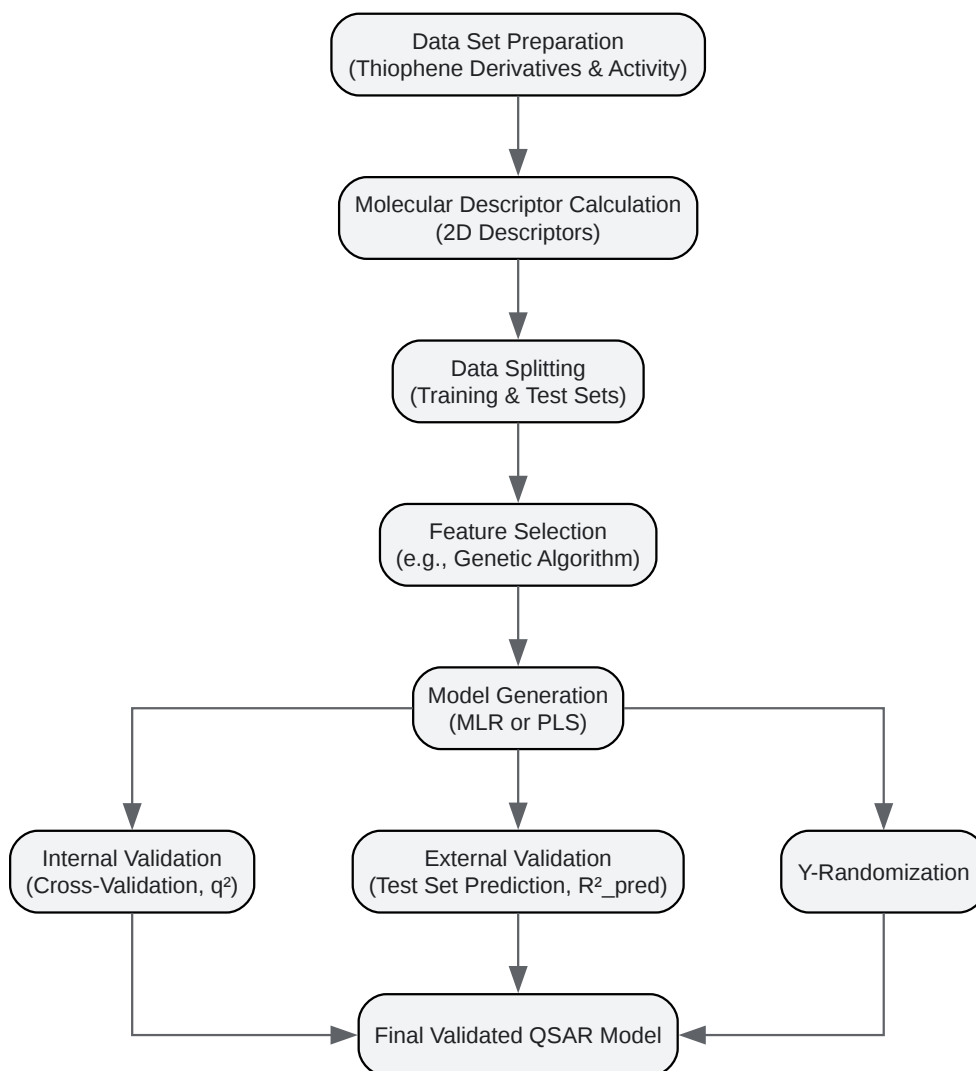
The following protocol outlines a typical workflow for developing a 2D-QSAR model for a series of thiophene derivatives.^{[10][11]}

- Data Set Preparation:
 - Compile a dataset of thiophene derivatives with their corresponding biological activity data (e.g., IC₅₀, EC₅₀). Ensure the data is from a consistent experimental source.
 - Convert the biological activity data to a logarithmic scale (e.g., pIC₅₀ = -log(IC₅₀)) to ensure a more normal distribution.
 - Draw the 2D structures of all molecules using a chemical drawing software.
- Molecular Descriptor Calculation:
 - Utilize software like PaDEL-Descriptor or Dragon to calculate a wide range of 2D descriptors for each molecule in the dataset.^[12]
- Data Splitting:
 - Divide the dataset into a training set (typically 70-80% of the data) and a test set (20-30%). This is a critical step for external validation. The Kennard-Stone algorithm is a common method for this purpose.^[10]
- Feature Selection:
 - Employ a feature selection algorithm, such as Genetic Algorithm (GA) coupled with MLR (GA-MLR), to identify a subset of the most relevant descriptors that are highly correlated with the biological activity.^[7] This helps to avoid overfitting and improves the interpretability of the model.
- Model Generation:
 - Using the selected descriptors, build the QSAR model using either MLR or PLS regression with the training set data.
- Model Validation:
 - Internal Validation: Perform leave-one-out cross-validation (LOO-CV) on the training set to assess the model's robustness and predictive ability. The cross-validated correlation coefficient (q^2) is a key metric here.^{[3][13]}
 - External Validation: Use the developed model to predict the activity of the compounds in the test set. The predictive ability is evaluated using the squared correlation coefficient between the predicted and experimental

activities (R^2_{pred}).[3][13]

- Y-Randomization: Randomly shuffle the biological activity data multiple times and rebuild the QSAR model. A significant drop in the statistical performance of the randomized models confirms that the original model is not due to chance correlation.[10]

Logical Workflow for 2D-QSAR Modeling



[Click to download full resolution via product page](#)

Caption: A typical workflow for developing a 2D-QSAR model.

3D-QSAR: Embracing the Third Dimension for Deeper Insights

3D-QSAR methods take into account the three-dimensional structure of the molecules and how they interact with a hypothetical receptor binding site. The most widely used 3D-QSAR techniques are Comparative Molecular Field Analysis (CoMFA) and Comparative Molecular Similarity Indices Analysis (CoMSIA).[14][15]

- **Comparative Molecular Field Analysis (CoMFA):** CoMFA calculates the steric and electrostatic interaction fields of a set of aligned molecules with a probe atom at various grid points. These field values are then used as descriptors in a PLS analysis to build the QSAR model.^[14]
- **Comparative Molecular Similarity Indices Analysis (CoMSIA):** CoMSIA is an extension of CoMFA that, in addition to steric and electrostatic fields, also considers hydrophobic, hydrogen bond donor, and hydrogen bond acceptor fields. This often provides a more comprehensive understanding of the structure-activity relationship.^[15]

The key to a successful 3D-QSAR study is the molecular alignment of the compounds in the dataset. This alignment should be based on a common structural feature or a pharmacophore hypothesis.

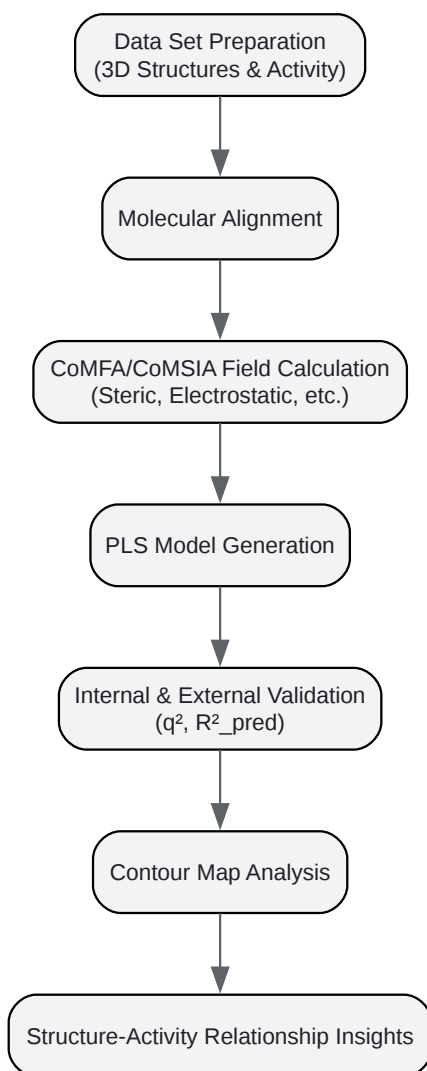
Experimental Protocol: A Step-by-Step 3D-QSAR (CoMFA/CoMSIA) Workflow

The following protocol outlines a general workflow for a 3D-QSAR study.^[16]^[17]

- **Data Set Preparation:**
 - Similar to 2D-QSAR, compile a dataset of thiophene derivatives with their biological activities.
 - Generate the 3D structures of all molecules and perform energy minimization using a suitable force field (e.g., MMFF94).^[17]
- **Molecular Alignment:**
 - Align all the molecules in the dataset based on a common substructure or a pharmacophore model. This is a critical and often challenging step.
- **CoMFA/CoMSIA Field Calculation:**
 - Place the aligned molecules in a 3D grid.
 - Calculate the steric and electrostatic (for CoMFA) or steric, electrostatic, hydrophobic, H-bond donor, and H-bond acceptor (for CoMSIA) interaction energies between each molecule and a probe atom at each grid point.^[17]
- **Model Generation and Validation:**
 - Use the calculated field values as independent variables and the biological activity as the dependent variable in a PLS analysis to generate the 3D-QSAR model.
 - Perform internal and external validation as described for the 2D-QSAR workflow. The key statistical parameters are q^2 and R^2_{pred} .
- **Contour Map Analysis:**

- Visualize the results as 3D contour maps. These maps highlight regions in space where specific properties (e.g., steric bulk, positive charge) are favorable or unfavorable for biological activity. This provides a powerful tool for visualizing the SAR and guiding the design of new molecules.^{[17][18]}

Logical Workflow for 3D-QSAR Modeling



[Click to download full resolution via product page](#)

Caption: A typical workflow for developing a 3D-QSAR model.

Performance Comparison of QSAR Models for Thiophene Derivatives

The choice of the most appropriate QSAR model depends on the specific research question and the nature of the dataset. The following tables summarize the performance of various QSAR models for different biological activities of thiophene derivatives, based on published experimental data.

Table 1: Comparison of 2D-QSAR Models for Thiophene Derivatives

Biological Activity	Model Type	No. of Compounds	Key Descriptors	r^2	q^2	R^2_{pred}	Reference
Anticancer (HDAC inhibitors)	MLR	-	T_2_N_1, PolarSurfaceArea, SaaCHE-Index	0.9412	-	-	[19]
Antitubercular	MLR	24	SsNH2E-index, SdOE-index, T_T_N_7, T_C_N_6	-	-	-	[11]
Anti-HCV	MLR	-	Molecular connectivity, Hammett constant	-	-	-	[20]
Antimicrobial (vs. E. coli)	MLR	-	-	-	-	-	[21]

Table 2: Comparison of 3D-QSAR Models for Thiophene Derivatives

Biological Activity	Model Type	No. of Compounds	q^2	r^2	R^2_{pred}	Reference
Anticancer (Tubulin inhibitors)	CoMFA	-	0.743	0.949	0.929	[22]
Anticancer (Combretastatin A-4 based)	Atom-based 3D-QSAR	32	0.7213	0.8311	-	[23]
LSD1 inhibitors	CoMFA	55	0.783	0.944	0.851	[24]
LSD1 inhibitors	CoMSIA	55	0.728	0.982	0.814	[18][24]

Interpreting the Data: Causality and Insights

The choice of descriptors and modeling techniques is not arbitrary; it is driven by a deep understanding of the underlying chemical and biological principles. For instance, the frequent appearance of electronic descriptors in QSAR models for thiophene derivatives suggests that the electronic properties of the substituents on the thiophene ring play a crucial role in their interaction with biological targets.^[4] Similarly, the success of 3D-QSAR models highlights the importance of the three-dimensional shape and electrostatic potential of these molecules in determining their activity.

The contour maps generated from 3D-QSAR studies provide a visual representation of these structure-activity relationships. For example, a green contour in a CoMFA steric map indicates a region where bulky substituents are favorable for activity, while a yellow contour indicates regions where steric hindrance is detrimental.^[17] This information is invaluable for medicinal chemists in designing new thiophene derivatives with improved potency.

The Rise of Machine Learning in QSAR

In recent years, machine learning (ML) algorithms have gained significant traction in QSAR modeling.^{[25][26]} Methods like Support Vector Machines (SVM), Random Forests (RF), and Artificial Neural Networks (ANN) can capture complex, non-linear relationships between molecular descriptors and biological activity that may be missed by traditional linear methods like MLR and PLS.^{[12][25]}

A comparative study on fungicidal mixtures found that ML-based models (SVM and ANN) demonstrated better predictive performance than the MLR model.^[25] Another study on cannabinoid-1 receptor antagonists also successfully employed machine learning in their QSAR analysis.^[27] While often more computationally intensive and sometimes considered "black box" models, the predictive power of ML-based QSAR is undeniable and represents a promising frontier in the field.

Conclusion: A Predictive Compass for Thiophene Drug Discovery

Quantitative Structure-Activity Relationship modeling provides an indispensable toolkit for navigating the complex chemical space of thiophene derivatives. From the foundational principles of 2D-QSAR to the intricate spatial insights of 3D-QSAR and the advanced predictive power of machine learning, these computational methods offer a rational and efficient path towards the discovery and optimization of novel thiophene-based therapeutics.

This guide has provided a comparative overview of the key QSAR methodologies, their underlying principles, and practical workflows. By understanding the strengths and limitations of each approach and by rigorously validating the generated models, researchers can unlock the full potential of QSAR to accelerate the development of the next generation of thiophene-based drugs. The journey from a thiophene scaffold to a life-saving medicine is long, but with the predictive compass of QSAR, we are better equipped than ever to navigate it successfully.

References

- Neovarsity. (2024, August 13). A Beginner's Guide to QSAR Modeling in Cheminformatics for Biopharma. Retrieved from [\[Link\]](#)
- ULisboa. Validation Strategies for Robust Assessment of QSAR Models. Retrieved from [\[Link\]](#)
- Basicmedical Key. (2016, July 18). Validation of QSAR Models. Retrieved from [\[Link\]](#)
- Tropsha, A. (2010, July 12). Best Practices for QSAR Model Development, Validation, and Exploitation. Molecular Informatics, 29(6-7), 476-488. doi:10.1002/minf.201000061
- Scribd. QSAR Model Validation Techniques. Retrieved from [\[Link\]](#)
- Drug Design Org. (2006, January 15). 3D-QSAR : Principles and Methods. Retrieved from [\[Link\]](#)
- Wang, Y., et al. (2009, September 15). Binding Orientations, QSAR, and Molecular Design of Thiophene Derivative Inhibitors. Journal of Chemical Information and Modeling, 49(9), 2146-2155. doi:10.1021/ci900199q
- Li, Y., et al. (2019). 3D-QSAR, molecular docking, and molecular dynamics simulation study of thieno[3,2-b]pyrrole-5-carboxamide derivatives as LSD1 inhibitors. RSC Advances, 9(49), 28695-28710. doi:10.1039/c9ra05168a
- Journal of Materials and Environmental Science. QSAR Study of conductors polymers based on thiophene. Retrieved from [\[Link\]](#)
- Sarankar, S. K., et al. (2022, September 19). QSAR Study of Novel Benzothiophene Derivatives as Potent Anticancer Agent. ResearchGate. Retrieved from [\[Link\]](#)
- Pharmacelera. PharmQSAR - 3D QSAR Software Package. Retrieved from [\[Link\]](#)
- Slideshare. 3d qsar. Retrieved from [\[Link\]](#)
- Li, Y., et al. (2019, August 21). (PDF) 3D-QSAR, Molecular Docking, and Molecular Dynamics Simulation Study of Thieno[3,2-b]Pyrrole-5- Carboxamide Derivatives as LSD1 Inhibitors. ResearchGate. Retrieved from [\[Link\]](#)
- Khan, S., et al. (2022, November 1). Combined 3D-QSAR, molecular docking and dynamics simulations studies to model and design TTK inhibitors. Frontiers in Chemistry, 10, 1039574. doi:10.3389/fchem.2022.1039574
- Ginex, T., et al. (2024, August 20). Discovery of new antimicrobial thiophene derivatives with activity against drug-resistant Gram negative-bacteria. Frontiers in Pharmacology, 15, 1412797. doi:10.3389/fphar.2024.1412797
- Sharma, M., & Singh, P. (2003, October-December). Comparison of MLR, PLS and GA-MLR in QSAR analysis. SAR and QSAR in Environmental Research, 14(5-6), 433-445. doi:10.1080/10629360310001624015
- ResearchGate. (2025, August 7). (PDF) Combretastatin A-4 based thiophene derivatives as antitumor agent: Development of structure activity correlation model using 3D-QSAR, pharmacophore and docking studies. Retrieved from [\[Link\]](#)
- Frontiers. (2024, July 8). The role of physicochemical and topological parameters in drug design. Retrieved from [\[Link\]](#)

- Frontiers. (2024, July 9). The role of physicochemical and topological parameters in drug design. Retrieved from [\[Link\]](#)
- Archna, Pathania, S., & Chawla, P. (2020, August 15). Thiophene-based derivatives as anticancer agents: An overview on decade's work. Bioorganic Chemistry, 102, 104084. doi:10.1016/j.bioorg.2020.104084
- Semantic Scholar. Thiophene-based derivatives as anticancer agents: An overview on decade's work. Retrieved from [\[Link\]](#)
- Wagh, H. R., et al. (2022). 2D-QSAR STUDY OF SUBSTITUTED THIOPHENE CARBOXAMIDE DERIVATIVES: AN APPROACH TO DESIGN AN ANTI-TUBERCULAR AGENT. Journal of Emerging Technologies and Innovative Research, 9(7). Retrieved from [\[Link\]](#)
- Singh, A., & Srivastava, V. K. (2011, February 15). QSAR Studies on Thiosemicarbazone Derivatives as an Anticancer Agent. International Journal of ChemTech Research, 3(1), 127-135.
- Varshney, J., Sharma, A., & Gupta, S. P. (2012). A QSAR Study on Some Thiophene Derivatives Acting as Anti-HCV Agents. Letters in Drug Design & Discovery, 9(4), 389-396. doi:10.2174/157018012799859945
- Comelli, N. C., et al. (2014, October 1). QSAR models for thiophene and imidazopyridine derivatives inhibitors of the Polo-Like Kinase 1. European Journal of Pharmaceutical Sciences, 62, 156-165. doi:10.1016/j.ejps.2014.05.029
- Neovarsity. (2025, May 29). Beginner's Guide to 3D-QSAR in Drug Design. Retrieved from [\[Link\]](#)
- HUFOCW. MOLECULAR DESCRIPTORS USED IN QSAR. Retrieved from [\[Link\]](#)
- Scribd. Descriptors and Their Selection Methods in QSAR Analysis - Paradigm For Drug Design. Retrieved from [\[Link\]](#)
- Estrada, E., & Ramirez, A. (1997). QSAR based on multiple linear regression and PLS methods for the anti-HIV activity of a large group of HEPT derivatives. Journal of Chemical Information and Computer Sciences, 37(2), 329-336. doi:10.1021/ci960487o
- Tripos. Comparison Between PLS and Multiple Regression. Retrieved from [\[Link\]](#)
- OUCI. An Analysis of QSAR Research Based on Machine Learning Concepts. Retrieved from [\[Link\]](#)
- ResearchGate. QSAR studies of antimicrobial activity of 1,3-disubstituted-1H-naphtho[1,2-e][3,4-b]oxazines using topological descriptors. Retrieved from [\[Link\]](#)
- Singla, N., et al. (2023, July 5). 2D QSAR, Design, and in Silico Analysis of Thiophene-Tethered Lactam Derivatives as Antimicrobial Agents. Helvetica Chimica Acta, 106(7), e202300063. doi:10.1002/hlca.202300063
- Mahidol University. (2024, March 2). Towards Drug Discovery: A Comparative Study of Machine Learning-enhanced QSAR Prediction. Retrieved from [\[Link\]](#)

- Ben Said, R., et al. (2021, August 23). Structural, QSAR, machine learning and molecular docking studies of 5-thiophen-2-yl pyrazole derivatives as potent and selective cannabinoid-1 receptor antagonists. New Journal of Chemistry, 45(34), 15637-15649. doi:10.1039/D1NJ02816A
- ResearchGate. Comparison of MLR, PLS and GA-MLR in QSAR analysis. Retrieved from [[Link](#)]
- ResearchGate. 2D QSAR, Design, and in Silico Analysis of Thiophene-Tethered Lactam Derivatives as Antimicrobial Agents. Retrieved from [https://www.researchgate.net/publication/372023349_2D_QSAR_Design_and_in_Silico_Analysis_of_Thiophene-Tethered_Lactam_Derivatives_as_Antimicrobial_Agents]([Link](#)) Derivatives_as_Antimicrobial_Agents)
- MDPI. (2025, December 1). Development of QSAR Models and Web Applications for Predicting hDHFR Inhibitor Bioactivity Using Machine Learning. Retrieved from [[Link](#)]
- CORE. QSAR model for predicting radical scavenging activity of di(hetero)arylamines derivatives of benzo[b]thiophenes. Retrieved from [[Link](#)]
- ResearchGate. (2025, April 15). (PDF) Computational Insights into Benzothiophene Derivatives as Potential Antibiotics Against Multidrug-Resistant Staphylococcus aureus: QSAR Modeling and Molecular Docking Studies. Retrieved from [[Link](#)]
- ResearchGate. (2025, June 1). Synthesis, Characterization of thiophene derivatives and its biological applications. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. Thiophene-based derivatives as anticancer agents: An overview on decade's work - PubMed [pubmed.ncbi.nlm.nih.gov]
2. [semanticscholar.org](https://www.semanticscholar.org) [[semanticscholar.org](https://www.semanticscholar.org)]
3. Validation of QSAR Models | Basicmedical Key [[basicmedicalkey.com](https://www.basicmedicalkey.com)]
4. Frontiers | The role of physicochemical and topological parameters in drug design [[frontiersin.org](https://www.frontiersin.org)]
5. public-pages-files-2025.frontiersin.org [public-pages-files-2025.frontiersin.org]
6. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
7. Comparison of MLR, PLS and GA-MLR in QSAR analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
8. QSAR based on multiple linear regression and PLS methods for the anti-HIV activity of a large group of HEPT derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]

- 9. Comparison Between PLS and Multiple Regression [life.nthu.edu.tw]
- 10. neovarsity.org [neovarsity.org]
- 11. jetir.org [jetir.org]
- 12. Development of QSAR Models and Web Applications for Predicting hDHFR Inhibitor Bioactivity Using Machine Learning | MDPI [mdpi.com]
- 13. Best Practices for QSAR Model Development, Validation, and Exploitation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. 3D-QSAR - Drug Design Org [drugdesign.org]
- 15. 3d qsar | PPTX [slideshare.net]
- 16. PharmQSAR - 3D QSAR Software Package [pharmacelera.com]
- 17. Frontiers | Combined 3D-QSAR, molecular docking and dynamics simulations studies to model and design TTK inhibitors [frontiersin.org]
- 18. researchgate.net [researchgate.net]
- 19. researchgate.net [researchgate.net]
- 20. benthamscience.com [benthamscience.com]
- 21. 2D QSAR, Design, and in Silico Analysis of Thiophene-Tethered Lactam Derivatives as Antimicrobial Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. Binding orientations, QSAR, and molecular design of thiophene derivative inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. researchgate.net [researchgate.net]
- 24. 3D-QSAR, molecular docking, and molecular dynamics simulation study of thieno[3,2-b]pyrrole-5-carboxamide derivatives as LSD1 inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 25. An Analysis of QSAR Research Based on Machine Learning Concepts [ouci.dntb.gov.ua]
- 26. mahidol.elsevierpure.com [mahidol.elsevierpure.com]
- 27. Structural, QSAR, machine learning and molecular docking studies of 5-thiophen-2-yl pyrazole derivatives as potent and selective cannabinoid-1 receptor antagonists - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [Navigating the Chemical Maze: A Comparative Guide to QSAR Modeling of Thiophene Derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8489727/docs#navigating-the-chemical-maze-a-comparative-guide-to-qsar-modeling-of-thiophene-derivatives]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)